

Spectroscopic Profile of n-Methylbutan-2-amine: A Technical Guide

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Compound of Interest

Compound Name: *n*-Methylbutan-2-amine

CAS No.: 7713-69-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **n-Methylbutan-2-amine** (also known as N-methyl-sec-butylamine), a secondary aliphatic amine with the chemical formula $C_5H_{13}N$.^[1] The document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering valuable information for its identification, characterization, and use in research and development.

Spectroscopic Data Summary

The following sections and tables summarize the key spectroscopic data for **n-Methylbutan-2-amine**. It is important to note that while some quantitative data is available, particularly from mass spectrometry, some of the NMR and IR data is presented as qualitative descriptions or typical ranges for similar aliphatic amines due to the limited availability of precise, publicly accessible spectral data.

1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The proton (^1H) and carbon-13 (^{13}C) NMR spectra of **n-Methylbutan-2-amine** provide distinct signals corresponding to the different chemical environments of its atoms.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **n-Methylbutan-2-amine** is characterized by signals in the aliphatic region. A qualitative description suggests a triplet at approximately δ 1.0–1.2 ppm corresponding to the methyl group of the ethyl moiety (CH_3CH_2), a multiplet in the range of δ 1.4–1.6 ppm for the methine proton ($\text{CH}(\text{CH}_3)$), and a broad singlet around δ 2.2–2.4 ppm attributed to the N-methyl group (NHCH_3). Protons on carbons adjacent to the nitrogen atom typically resonate in the δ 2.3-3.0 ppm range, while the N-H proton signal can vary between δ 0.5-5.0 ppm.

Table 1: ^1H NMR Spectroscopic Data for **n-Methylbutan-2-amine**

Protons	Chemical Shift (δ) ppm	Multiplicity
$-\text{CH}_2\text{CH}_3$	$\sim 1.0 - 1.2$	Triplet
$-\text{CH}-$	$\sim 1.4 - 1.6$	Multiplet
$-\text{CH}(\text{CH}_3)$	Not specified	Not specified
$\text{N}-\text{CH}_3$	$\sim 2.2 - 2.4$	Broad Singlet
N-H	$\sim 0.5 - 5.0$ (Typical Range)	Broad Singlet

Note: The data presented is based on a qualitative description and typical chemical shift ranges for aliphatic amines.

^{13}C NMR Spectroscopy

While specific experimental data for the ^{13}C NMR spectrum of **n-Methylbutan-2-amine** is not readily available in public databases, the expected chemical shifts can be predicted based on the typical ranges for aliphatic amines. Carbons directly attached to the nitrogen atom are expected to appear in the 10-65 ppm region. The spectrum was noted to have been recorded on a VARIAN XL-100 instrument.[\[1\]](#)

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **n-Methylbutan-2-amine**

Carbon	Chemical Shift (δ) ppm (Predicted Range)
$\text{CH}_3\text{-CH}_2\text{-}$	~ 10 - 20
$\text{-CH}_2\text{-}$	~ 20 - 30
$\text{-CH(CH}_3\text{)-}$	~ 50 - 65
$\text{-CH(CH}_3\text{)-}$	~ 15 - 25
N-CH_3	~ 30 - 45

Note: These are predicted chemical shift ranges based on typical values for similar aliphatic amines.

Infrared (IR) Spectroscopy

The IR spectrum of **n-Methylbutan-2-amine**, a secondary aliphatic amine, displays characteristic absorption bands that are indicative of its functional groups. Key vibrations include the N-H stretch, C-N stretch, and N-H wag.

Table 3: IR Spectroscopic Data for **n-Methylbutan-2-amine**

Functional Group	Wavenumber (cm^{-1})	Intensity
N-H Stretch	3300 - 3400	Medium
C-N Stretch	~ 1200	Medium
N-H Wag	910 - 665 (Typical Range)	Strong, Broad

Note: The data is based on qualitative descriptions and typical ranges for secondary aliphatic amines.

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **n-Methylbutan-2-amine** results in a molecular ion peak and several characteristic fragment ions. The NIST WebBook provides access to the

mass spectrum of this compound.

Table 4: Mass Spectrometry Data for **n-Methylbutan-2-amine**

m/z	Relative Intensity (%)	Assignment
87	~ 5	$[M]^+$ (Molecular Ion)
72	100	$[M - CH_3]^+$
58	~ 60	$[M - C_2H_5]^+$
44	~ 30	$[CH_3-CH=NH-CH_3]^+$
30	~ 20	$[CH_2=NH_2]^+$

Note: The relative intensities are approximate and based on the visual inspection of the mass spectrum available in the NIST WebBook.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques described in this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of **n-Methylbutan-2-amine** (5-10 mg) is dissolved in a deuterated solvent (e.g., $CDCl_3$, 0.5-0.7 mL) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal reference standard (δ 0.00 ppm).
- **1H NMR Acquisition:** The 1H NMR spectrum is recorded on a spectrometer operating at a frequency of 300 MHz or higher. A standard pulse sequence is used with a sufficient number of scans to achieve an adequate signal-to-noise ratio.
- **^{13}C NMR Acquisition:** The ^{13}C NMR spectrum is acquired on the same instrument, typically using a proton-decoupled pulse sequence to simplify the spectrum to single lines for each unique carbon atom.

- **Data Processing:** The raw data is processed using appropriate software, involving Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a liquid sample like **n-Methylbutan-2-amine**, a thin film is prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr). Alternatively, for Attenuated Total Reflectance (ATR) IR spectroscopy, a drop of the sample is placed directly on the ATR crystal.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum is typically scanned over a range of 4000 to 400 cm^{-1} .
- **Data Analysis:** The resulting spectrum, a plot of transmittance or absorbance versus wavenumber, is analyzed to identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

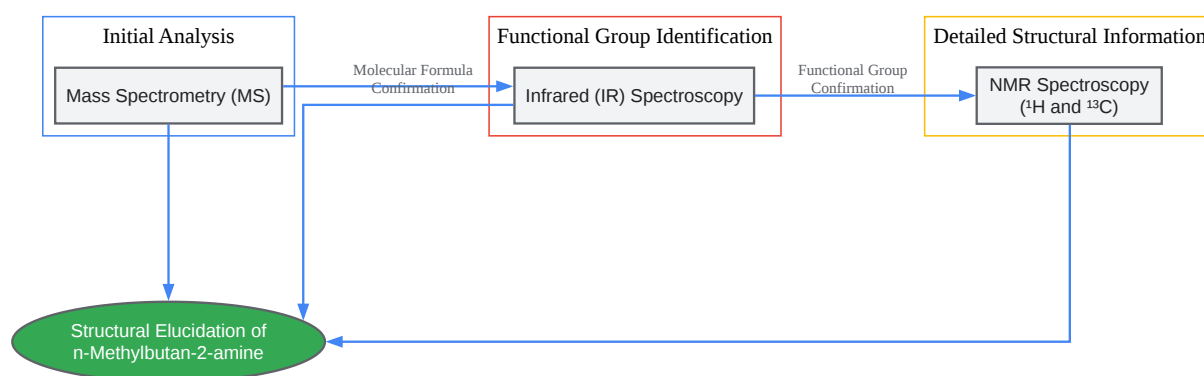
Mass Spectrometry (MS)

- **Sample Introduction:** A dilute solution of **n-Methylbutan-2-amine** in a volatile solvent (e.g., methanol or dichloromethane) is introduced into the mass spectrometer. For Gas Chromatography-Mass Spectrometry (GC-MS), the sample is first vaporized and passed through a GC column for separation before entering the mass spectrometer.
- **Ionization:** Electron Ionization (EI) is a common method for analyzing small, volatile molecules. The sample is bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of each ion as a function of its m/z ratio.

Logical Workflow for Spectroscopic Analysis

The characterization of **n-Methylbutan-2-amine** using spectroscopic methods follows a logical progression. Initially, Mass Spectrometry provides the molecular weight and fragmentation

pattern, confirming the elemental composition. Subsequently, IR Spectroscopy identifies the key functional groups, such as the secondary amine. Finally, ^1H and ^{13}C NMR Spectroscopy provide detailed information about the carbon-hydrogen framework, allowing for the complete structural elucidation.



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Caption: Workflow for the spectroscopic characterization of **n-Methylbutan-2-amine**.

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References

- 1. N-Methyl-2-butanamine | $\text{C}_5\text{H}_{13}\text{N}$ | CID 111026 - PubChem [pubchem.ncbi.nlm.nih.gov]
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